

# Comparative study of polyurethanes synthesized with different diamines

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A Comparative Study of Polyurethanes Synthesized with Different Diamines: A Guide for Researchers

For researchers, scientists, and drug development professionals, the choice of diamine chain extender in polyurethane synthesis is a critical determinant of the final polymer's properties. This guide provides a comparative analysis of polyurethanes synthesized with various diamines, supported by experimental data from recent studies. We will delve into the influence of different diamine structures on the thermal, mechanical, and morphological characteristics of polyurethanes.

The selection of a diamine chain extender significantly impacts the hard segment of the polyurethane, which in turn governs properties like thermal stability, tensile strength, and elasticity. This guide will explore the differences between aromatic and aliphatic diamines, as well as more complex diamine-diamide structures, and their effect on the final polymer.

## Comparative Performance Data

The following tables summarize the quantitative data from studies comparing polyurethanes synthesized with different diamine chain extenders.

Table 1: Thermal Properties of Polyurethane-Imide Elastomers (PUIEs) with Various Diamines<sup>[1][2]</sup>

Diamine Type	Diamine Used	5% Weight Loss Temp (T <sub>5</sub> ) (°C)	50% Weight Loss Temp (T <sub>50</sub> ) (°C)
Aliphatic	1,2-ethylene diamine	345	~440
Aliphatic	1,6-hexamethylene diamine	356	~440
Aliphatic	1,12-dodecamethylene diamine	350	~440
Aromatic	p-phenylene diamine	352	~440
Aromatic	4,4'-oxydianiline	355	~440
Aromatic	1,3-bis(4-aminophenoxy)benzene	351	~440

Table 2: Mechanical Properties of Polyurethane-Imide Elastomers (PUIEs) with Various Diamines[2]

Diamine Type	Diamine Used	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
Aliphatic	1,2-ethylene diamine	10.8	380	83
Aliphatic	1,6-hexamethylene diamine	8.5	420	80
Aliphatic	1,12-dodecamethylene diamine	6.2	450	75
Aromatic	p-phenylene diamine	15.2	350	92
Aromatic	4,4'-oxydianiline	12.5	390	88
Aromatic	1,3-bis(4-aminophenoxy)benzene	11.3	410	85

Table 3: Mechanical Properties of Polyurethane Dispersions (PUDs) with Different Diamine Extenders[3]

Diamine Extender	Tensile Strength (MPa)	Tear Strength (kN/m)	Elongation at Break (%)	Hardness (Shore A)
Ethylenediamine (EDA)	35.2	55.1	550	85
1,4-Butanediamine (BDA)	30.5	48.3	480	80
1,6-Hexamethylenediamine (HMDA)	25.8	42.5	420	75

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of polyurethanes are crucial for reproducibility and further research.

### Synthesis of Polyurethane-Imide Elastomers (PUIEs)[1]

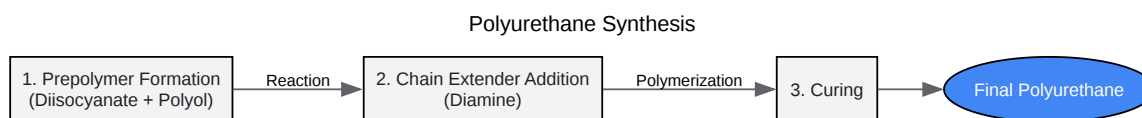
- **Prepolymer Synthesis:** 4,4'-diphenylmethane diisocyanate (MDI) and polytetramethylene glycol (PTMG, Mw: 1000) are reacted in a flask.
- **Imide Ring Formation:** Pyromellitic dianhydride is added to the prepolymer solution.
- **Chain Extension:** A solution of the respective aromatic or aliphatic diamine is added to the mixture for liquid polymerization.
- **Curing:** The resulting solution is poured into a mold and cured to form an elastomeric sheet.

### Characterization Techniques

- **Fourier Transform Infrared (FTIR) Spectroscopy:** To confirm the chemical structure of the synthesized polyurethanes, identifying characteristic peaks for N-H, C=O, and C-O-C stretching.[1][4]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Solid-state  $^{13}\text{C}$  CP/MAS NMR can be used to further elucidate the structure of the polyurethane, showing peaks for urethane, imide, and diamine carbons.[1]
- **Thermogravimetric Analysis (TGA):** To determine the thermal stability of the polymers by measuring weight loss as a function of temperature.[1][3][4]
- **Differential Scanning Calorimetry (DSC):** To analyze the thermal transitions of the polyurethanes, such as the glass transition temperature ( $T_g$ ).[5][6]
- **Mechanical Testing:** Tensile strength, elongation at break, and hardness are measured using a tensile testing machine according to ASTM standards.[1][3][7]

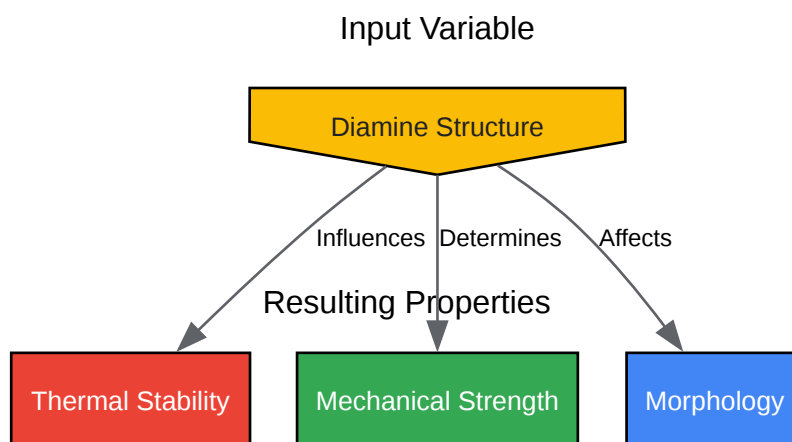
## Visualizing the Synthesis and Logic

The following diagrams illustrate the general workflow for polyurethane synthesis and the logical relationship between the choice of diamine and the resulting polymer properties.



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Caption: General workflow for the two-step synthesis of polyurethanes.



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Caption: Relationship between diamine structure and polyurethane properties.

## Conclusion

The choice of diamine chain extender is a powerful tool for tuning the properties of polyurethanes. Aromatic diamines generally lead to polyurethanes with higher thermal stability and mechanical strength compared to their aliphatic counterparts.[2] This is attributed to the rigid nature of the aromatic rings, which enhances the hard segment domains. Conversely, aliphatic diamines can impart greater flexibility and lower hardness to the resulting polymer.[2]

The length of the aliphatic chain also plays a role, with shorter chains generally leading to harder and stronger materials.[3] For specialized applications, diamine-diamide extenders can be used to create polyurethanes with well-defined, monodisperse hard segments, leading to sharp melting transitions and good elastic properties.[5][7] This guide provides a foundational understanding and a starting point for researchers to select the appropriate diamine for their specific polyurethane synthesis and application needs.

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